

2,3,4-Trimethylbenzaldehyde: Technical Profile & Synthetic Utility

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Compound of Interest

Compound Name: 2,3,4-Trimethylbenzaldehyde

CAS No.: 34341-28-1

Cat. No.: B3424356

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CAS: 34341-28-1 Formula: $C_{10}H_{12}O$ Molecular Weight: 148.20 g/mol

Executive Summary

2,3,4-Trimethylbenzaldehyde (2,3,4-TMB) is a trisubstituted aromatic aldehyde characterized by a dense steric environment around the formyl group. Unlike its symmetric isomer mesitaldehyde (2,4,6-trimethylbenzaldehyde), 2,3,4-TMB possesses a unique "vicinal" substitution pattern (1,2,3,4-substitution), creating a distinct electronic and steric profile.

While often overshadowed by its isomers in commodity chemical markets, 2,3,4-TMB has emerged as a significant natural product marker in the essential oils of *Eryngium* and *Ferulago* species, exhibiting potent antimicrobial activity. Synthetically, it serves as a challenging yet valuable intermediate for constructing sterically crowded pharmaceutical scaffolds and polysubstituted styrenes.

This guide details the physicochemical properties, regioselective synthesis, and application spectrum of 2,3,4-TMB, designed for researchers requiring high-purity isolation or derivatization of this compound.

Chemical Identity & Physicochemical Profile

2,3,4-TMB is typically isolated as a pale yellow, viscous liquid with a characteristic aromatic odor. Its high boiling point and lipophilicity dictate specific handling protocols during purification (e.g., high-vacuum distillation).

Table 1: Physicochemical Properties

Property	Value / Description	Source/Note
CAS Number	34341-28-1	Registry
IUPAC Name	2,3,4-Trimethylbenzaldehyde	Systematic
Molecular Formula	C ₁₀ H ₁₂ O	-
Molecular Weight	148.20 g/mol	-
Physical State	Liquid (at 25 °C)	Experimental [1, 2]
Boiling Point	240–250 °C (est.[1][2] at 760 mmHg)	Extrapolated from GC Retention Indices [3]
Density	~1.01 g/cm ³	Predicted
Refractive Index	~1.55	Predicted
Solubility	Insoluble in water; Soluble in EtOH, Et ₂ O, CHCl ₃	Lipophilic character
GC Retention Index	~1331 (on non-polar columns)	NIST Data [3]

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Technical Note: The boiling point of 2,3,4-TMB is consistently higher than that of its isomer 2,4,6-trimethylbenzaldehyde (~237 °C). This is attributed to the "hemimellitene" substitution pattern, which allows for slightly more efficient dipole-dipole stacking compared to the sterically shielding "mesitylene" pattern of the 2,4,6-isomer.

Synthesis & Manufacturing

The primary challenge in synthesizing 2,3,4-TMB is achieving regioselectivity. The starting material, 1,2,3-trimethylbenzene (hemimellitene), has two open sites for electrophilic attack: position 4 and position 5.

Regioselectivity Mechanism

The formylation of 1,2,3-trimethylbenzene overwhelmingly favors the 4-position due to the cooperative directing effects of the methyl groups:

- C1-Methyl: Directs ortho (to C2, C6) and para (to C4).
- C3-Methyl: Directs ortho (to C2, C4) and para (to C6).
- C2-Methyl: Directs ortho (to C1, C3) and para (to C5).

Result: Position 4 is activated by the ortho effect of the C3-methyl and the para effect of the C1-methyl. Position 5 is only activated by the para effect of the C2-methyl and is meta to the other two. Consequently, electrophilic attack occurs selectively at C4, yielding 2,3,4-TMB as the major product (>90% selectivity).

Experimental Protocol: Rieche Formylation

The Rieche formylation (using dichloromethyl methyl ether and TiCl_4) is the preferred laboratory method due to mild conditions and high yields compared to the Gattermann-Koch reaction.

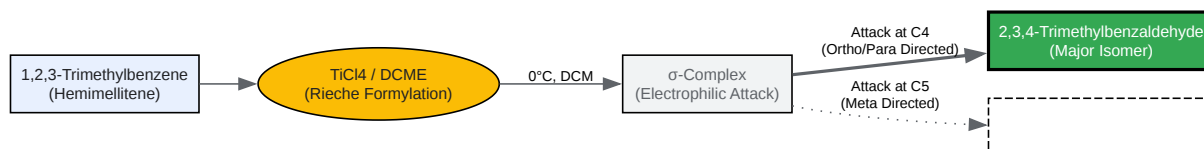
Reagents:

- 1,2,3-Trimethylbenzene (Hemimellitene)
- Dichloromethyl methyl ether (DCME)
- Titanium tetrachloride (TiCl_4)
- Dichloromethane (DCM) - Anhydrous

Step-by-Step Procedure:

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and nitrogen inlet.
- Solvation: Charge the flask with 1,2,3-trimethylbenzene (12.0 g, 0.1 mol) and anhydrous DCM (150 mL). Cool the solution to 0 °C in an ice bath.
- Catalyst Addition: Carefully add TiCl_4 (22 mL, 0.2 mol) dropwise over 15 minutes. The solution will darken (yellow/orange complex formation).
- Formylation: Add dichloromethyl methyl ether (11.5 g, 0.1 mol) dropwise over 20 minutes, maintaining the temperature below 5 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 9:1) for the disappearance of the starting arene.
- Quench: Pour the reaction mixture slowly onto 200 g of crushed ice/water with vigorous stirring.
- Extraction: Separate the organic layer.[3] Extract the aqueous layer twice with DCM (2 x 50 mL).
- Purification: Wash combined organics with saturated NaHCO_3 and brine. Dry over MgSO_4 and concentrate in vacuo.
- Isolation: Purify the residue via vacuum distillation (approx. 110–115 °C at 10 mmHg) or flash chromatography (Silica, 0-5% EtOAc in Hexane) to yield **2,3,4-trimethylbenzaldehyde**.

Synthetic Pathway Diagram



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Figure 1: Regioselective synthesis of **2,3,4-trimethylbenzaldehyde** via Rieche formylation. The C4 position is electronically favored over C5.

Natural Occurrence & Biological Activity[4][5]

Unlike many synthetic intermediates, 2,3,4-TMB is a validated natural product. It has been identified as a major constituent in the essential oils of several Apiaceae species.

- Sources:
 - Ferulago species: Found in the roots of *Ferulago setifolia* and *Ferulago campestris* [4, 5].
 - Eryngium species: A dominant component in the root oil of *Eryngium campestre* and *Eryngium maritimum* [2, 6].
- Biological Activity:
 - Antimicrobial: The essential oils containing high percentages of 2,3,4-TMB exhibit significant activity against Gram-positive bacteria (*Staphylococcus aureus*) and fungi (*Candida albicans*).
 - Mechanism: As a lipophilic aldehyde, it likely disrupts cell membrane integrity and interferes with enzymatic functions via Schiff base formation with membrane proteins.

Pharmaceutical Applications

While often confused with 2,3-dimethylbenzaldehyde (the precursor for Medetomidine), 2,3,4-TMB serves as a specialized building block for:

- Steric Probes: Used to synthesize "trimethyl" analogs of bioactive phenyl-imidazoles to test the steric tolerance of receptor binding pockets (e.g., alpha-2 adrenergic receptors).
- Polysubstituted Styrenes: Converted via Wittig olefination to 2,3,4-trimethylstyrene, a monomer for specialized polymers with high glass transition temperatures.
- Chalcone Synthesis: Condensation with acetophenones yields sterically crowded chalcones, which are screened for anti-inflammatory and anticancer properties.

Safety & Handling (SDS Summary)

GHS Classification:

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

Storage:

- Store under an inert atmosphere (Nitrogen/Argon) to prevent oxidation to 2,3,4-trimethylbenzoic acid.
- Keep in a cool, dry place away from strong oxidizers and bases.

References

- PubChem. (2025).[1] **2,3,4-Trimethylbenzaldehyde** Compound Summary. National Library of Medicine. [Link](#)
- Küpeli, E., et al. (2006). Chemical characterization and biological activity of essential oils of Eryngium species. Journal of Ethnopharmacology. [Link](#)
- NIST Mass Spectrometry Data Center. (2025).[1] **2,3,4-Trimethylbenzaldehyde** Gas Chromatography Data. NIST Chemistry WebBook. [Link](#)
- Demirci, F., et al. (2000). Composition of the Essential Oil of Ferulago setifolia. Journal of Essential Oil Research. [Link](#)
- Maggi, F., et al. (2009). Chemical composition and antimicrobial activity of the essential oils from Ferulago campestris. Food Chemistry. [Link](#)

- Flamini, G., et al. (2008). Composition of the essential oils of Eryngium maritimum. Food Chemistry. [Link](#)

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Sources

- 1. 2,3,4-Trimethylbenzaldehyde | C₁₀H₁₂O | CID 2752597 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. US9340701B2 - Curing agent for epoxy resin coatings - Google Patents [patents.google.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
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